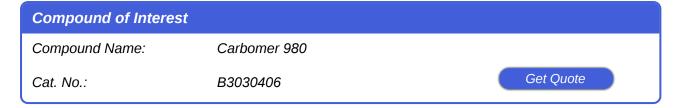


# An In-depth Technical Guide to Carbomer 980: Molecular Weight and Polymer Composition

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Carbomer 980**, a high molecular weight, cross-linked polyacrylic acid polymer, is a cornerstone excipient in the pharmaceutical and cosmetic industries. Its remarkable rheological properties, including high viscosity at low concentrations, make it an invaluable tool for formulators. This technical guide provides a comprehensive overview of **Carbomer 980**, focusing on its molecular weight, polymer composition, and the analytical methodologies used for its characterization. Detailed experimental protocols and visualizations are provided to facilitate a deeper understanding and practical application of this versatile polymer.

## Introduction

Carbomer 980 is a synthetic polymer renowned for its ability to form sparklingly clear gels, making it a popular choice for a wide array of products, from topical drug delivery systems and hand sanitizers to lotions and creams.[1] It is a highly efficient rheology modifier, capable of providing high viscosity and suspending insoluble ingredients.[1][2] The functionality of Carbomer 980 is intrinsically linked to its molecular architecture—a network of cross-linked polyacrylic acid chains.[3] Understanding the molecular weight and composition of this polymer is paramount for controlling the performance and stability of final formulations.

# **Polymer Composition and Structure**



**Carbomer 980** is a homopolymer of acrylic acid, cross-linked with an allyl ether of pentaerythritol or allyl sucrose.[4] The polymer is synthesized via free-radical precipitation polymerization.[5] Unlike older grades of Carbomer that used benzene as a solvent, **Carbomer 980** is polymerized in a more toxicologically favorable co-solvent system, typically ethyl acetate and cyclohexane.[1][6] The fundamental repeating unit of the polymer is acrylic acid.

Table 1: Core Components of Carbomer 980 Synthesis

Component	Chemical Name/Type	Function
Monomer	Acrylic Acid	Forms the primary polymer backbone.
Cross-linker	Allyl ether of pentaerythritol or allyl sucrose	Creates a three-dimensional polymer network.
Initiator	Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide	Initiates the free-radical polymerization.[7]
Solvent System	Ethyl Acetate and Cyclohexane	Provides the reaction medium for precipitation polymerization. [1]
Stabilizer	Hypermer B246 or polysiloxane surfactants	Aids in controlling particle size and morphology.[7]

The cross-linking imparts a three-dimensional network structure to the polymer, which is crucial for its thickening and suspending properties. When dispersed in water, the polymer particles hydrate and swell.[8]

# **Molecular Weight**

The molecular weight of **Carbomer 980** is exceptionally high due to its cross-linked nature. While a precise molecular weight is difficult to determine for such a complex, networked polymer, it is estimated to be in the range of billions of daltons. One source suggests that the molecular weight of the cross-linked form can be as high as 4.5 billion g/mol .[9] It is more practical to consider the molecular weight between crosslinks, which influences the swelling capacity and rheological properties of the polymer.



Table 2: Reported Molecular Weight Characteristics of Carbomers

Parameter	Reported Value/Description	Reference
Theoretical Molecular Weight	7 x 10 <sup>3</sup> to 4 x 10 <sup>9</sup> Da	[10]
Estimated Molecular Weight (Cross-linked)	As high as 4.5 billion g/mol	[9]

The broad molecular weight distribution and extensive cross-linking make traditional molecular weight determination methods challenging.

# Experimental Protocols Synthesis of Carbomer 980 (General Protocol)

The following is a generalized protocol for the synthesis of **Carbomer 980** based on precipitation polymerization, as described in various patents.[7][11]

#### Materials:

- Acrylic acid (monomer)
- Pentaerythritol allyl ether (cross-linker)
- Azobisisobutyronitrile (AIBN) (initiator)
- Hypermer B246 (stabilizer)
- Ethyl acetate and Cyclohexane (solvents)
- Nitrogen gas

#### Procedure:

• In a reaction vessel equipped with a stirrer, nitrogen inlet, and temperature control, a mixture of ethyl acetate and cyclohexane is added.

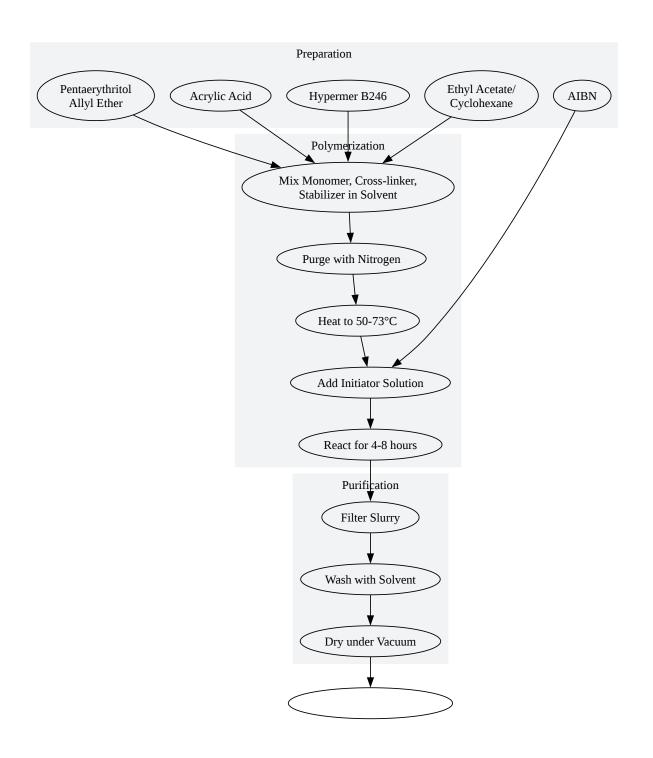






- Acrylic acid, pentaerythritol allyl ether, and Hypermer B246 are dissolved in the solvent mixture.
- The solution is purged with nitrogen for 20-30 minutes to remove dissolved oxygen.
- The temperature is raised to 50-73 °C.[7]
- A solution of AIBN in ethyl acetate is slowly added to the reaction mixture over several hours.
- The polymerization is allowed to proceed for 4-8 hours.[7] As the polymer forms, it precipitates out of the solvent.
- The resulting polymer slurry is then filtered, washed with the solvent mixture to remove unreacted monomers and initiator, and dried under vacuum to yield a fine, white powder.





Click to download full resolution via product page



## **Molecular Weight Determination by GPC-MALS**

Due to the very high molecular weight and cross-linked nature of **Carbomer 980**, conventional Gel Permeation Chromatography (GPC) is challenging. However, GPC coupled with Multi-Angle Light Scattering (GPC-MALS) can provide valuable information on the molecular weight distribution of the soluble fractions.

#### Instrumentation:

- GPC system with a pump, injector, and a series of columns suitable for high molecular weight polymers.
- Multi-Angle Light Scattering (MALS) detector.
- Refractive Index (RI) detector.

#### Sample Preparation:

- Prepare a dilute solution of **Carbomer 980** (e.g., 0.1-1 mg/mL) in a suitable mobile phase (e.g., a buffer solution at a pH where the polymer is partially neutralized and soluble).
- Gentle agitation may be required to dissolve the polymer. Avoid vigorous shaking to prevent shear degradation.
- Filter the solution through a 0.2-0.45 μm filter to remove any insoluble microgels or dust particles.

#### **Analytical Procedure:**

- Equilibrate the GPC-MALS system with the mobile phase.
- Inject the prepared Carbomer 980 solution.
- The eluent from the GPC columns passes through the MALS and RI detectors.
- The MALS detector measures the intensity of scattered light at various angles, while the RI detector measures the concentration of the eluting polymer.



 Data from both detectors are used to calculate the absolute molecular weight at each elution volume.

## **Polymer Composition Analysis by FTIR Spectroscopy**

Fourier Transform Infrared (FTIR) spectroscopy is a powerful technique to confirm the chemical identity of **Carbomer 980** by identifying its characteristic functional groups.

#### Instrumentation:

FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

#### Sample Preparation:

• A small amount of the dry **Carbomer 980** powder is placed directly onto the ATR crystal.

#### **Analytical Procedure:**

- · Record a background spectrum of the clean, empty ATR crystal.
- Place the Carbomer 980 sample on the crystal and ensure good contact.
- Record the sample spectrum.
- Identify the characteristic absorption bands.

Table 3: Expected FTIR Absorption Bands for Carbomer 980

Wavenumber (cm <sup>-1</sup> )	Functional Group	Vibration
~1700	C=O (Carboxylic Acid)	Stretching
2500-3300 (broad)	O-H (Carboxylic Acid)	Stretching
~1450	С-Н	Bending
~1240	C-O	Stretching
~1170	C-O	Stretching



## <sup>1</sup>H-NMR Spectroscopy for Poly(acrylic acid) Backbone

Proton Nuclear Magnetic Resonance (¹H-NMR) spectroscopy can be used to analyze the structure of the poly(acrylic acid) backbone of **Carbomer 980**.

#### Instrumentation:

• NMR spectrometer (e.g., 400 MHz or higher).

#### Sample Preparation:

- Dissolve a small amount of Carbomer 980 in a suitable deuterated solvent, such as deuterium oxide (D<sub>2</sub>O) with a small amount of NaOD to aid dissolution and neutralization, or DMSO-d<sub>6</sub>.[12]
- The exchangeable proton of the carboxylic acid group may not be visible in D2O.[13]

#### **Analytical Procedure:**

- Acquire the <sup>1</sup>H-NMR spectrum.
- Identify the characteristic peaks for the protons on the polymer backbone.

Table 4: Expected <sup>1</sup>H-NMR Chemical Shifts for Poly(acrylic acid) in D<sub>2</sub>O

Chemical Shift (ppm)	Proton Assignment
1.3-1.8	-CH <sub>2</sub> - (backbone)
~2.4	-CH- (backbone)

## **Rheological Characterization**

The rheological properties of **Carbomer 980** gels are critical to their function.

#### Instrumentation:

 Controlled-stress or controlled-strain rheometer with a parallel plate or cone-and-plate geometry.



#### Sample Preparation:

- Disperse **Carbomer 980** in deionized water (e.g., 0.5% w/v) with gentle stirring to form a uniform dispersion.
- Neutralize the dispersion to a desired pH (typically 6.0-7.5) with a suitable base (e.g., triethanolamine or sodium hydroxide) to form a gel.
- Allow the gel to equilibrate.

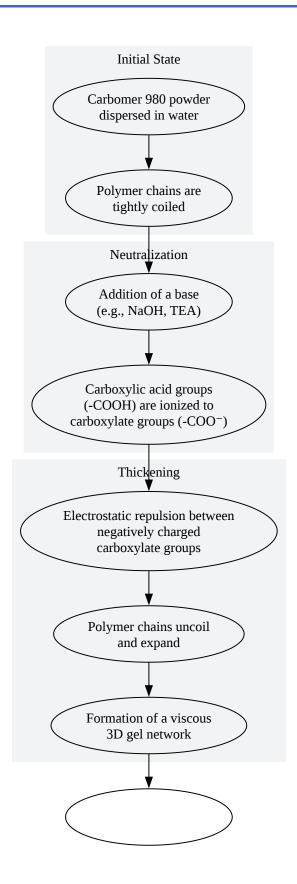
#### **Analytical Procedure:**

- Oscillatory measurements (e.g., amplitude sweep): To determine the linear viscoelastic region (LVER) and the storage (G') and loss (G") moduli.
- Flow measurements (e.g., steady shear rate sweep): To determine the viscosity as a function of shear rate and to characterize the shear-thinning behavior.

# **Mechanism of Action: Thickening**

The thickening mechanism of **Carbomer 980** is a multi-step process that is initiated upon its dispersion in water and subsequent neutralization.[8]





Click to download full resolution via product page



## Conclusion

**Carbomer 980** is a sophisticated polymer whose macroscopic properties are dictated by its microscopic structure. A thorough understanding of its high molecular weight and cross-linked polyacrylic acid composition is essential for its effective application in research, development, and manufacturing. The experimental protocols outlined in this guide provide a framework for the detailed characterization of **Carbomer 980**, enabling scientists and formulators to optimize its performance and ensure product quality and efficacy.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. CARBOMER 980 Ataman Kimya [atamanchemicals.com]
- 2. iajps.com [iajps.com]
- 3. Carbopol 980 Polymer Crosslinked Polyacrylic Acid | AMULYN [ahualyn.com]
- 4. Crosslinked Polyacrylic Resin Carbomer 934 940 980 U10 China Manufacturers Suppliers Factory Exporter [jinhetec.com]
- 5. Preparation Method Of Carbomer [vacutaineradditives.com]
- 6. newdirections.com.au [newdirections.com.au]
- 7. CN103483491A Carbomer and preparation method thereof Google Patents [patents.google.com]
- 8. Carbomer thickening mechanisms | nmcarbomer.com [nmcarbomer.com]
- 9. Rheological Characterization of Carbopol® Dispersions in Water and in Water/Glycerol Solutions [mdpi.com]
- 10. phexcom.com [phexcom.com]
- 11. CN104761673A Carbomer and preparation method thereof Google Patents [patents.google.com]
- 12. polymersource.ca [polymersource.ca]
- 13. researchgate.net [researchgate.net]



 To cite this document: BenchChem. [An In-depth Technical Guide to Carbomer 980: Molecular Weight and Polymer Composition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030406#carbomer-980-molecular-weight-and-polymer-composition]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com